

Health and safety information for 2,3-Quinoxalinedithiol

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Compound of Interest

Compound Name: 2,3-Quinoxalinedithiol

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An In-depth Technical Guide to the Health and Safety of 2,3-Quinoxalinedithiol

For professionals in research, chemical synthesis, and drug development, a comprehensive understanding of a compound's health and safety profile is paramount. This guide provides a detailed examination of **2,3-Quinoxalinedithiol**, moving beyond basic data to offer practical, field-proven insights into its safe handling, storage, and emergency management. As a Senior Application Scientist, the causality behind each recommendation is explained to ensure a self-validating system of laboratory safety.

Section 1: Chemical and Physical Identity

2,3-Quinoxalinedithiol, also known by synonyms such as 1,4-Dihydroquinoxaline-2,3-dithione and 2,3-Dimercaptoquinoxaline, is a heterocyclic organic compound.^[1] Its core structure makes it a valuable building block in various chemical syntheses. However, the presence of thiol groups necessitates careful handling. The primary physical and chemical identifiers are summarized below for immediate reference.

Property	Value	Source(s)
CAS Number	1199-03-7	[1] [2]
Molecular Formula	C ₈ H ₆ N ₂ S ₂	[1] [2] [3]
Molecular Weight	194.28 g/mol	[1] [2] [3]
Appearance	Brown solid/powder	[1] [2] [3]
Melting Point	345 °C	[2] [4]
Solubility	Data not readily available	[2]

Section 2: Hazard Identification and GHS Classification

Understanding the hazard profile of **2,3-Quinoxalinedithiol** is the foundation of a robust safety protocol. It is crucial to note that the toxicological properties of this substance have not been fully investigated, which calls for a cautious approach, treating it as a potentially hazardous material.[\[2\]](#) The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for its known hazards.[\[1\]](#)

Emergency Overview: Caution is advised. This compound may cause irritation to the eyes, skin, respiratory system, and digestive tract.[\[2\]](#)

The aggregated GHS classification from multiple notifications to the ECHA C&L Inventory highlights several key warnings.[\[1\]](#)

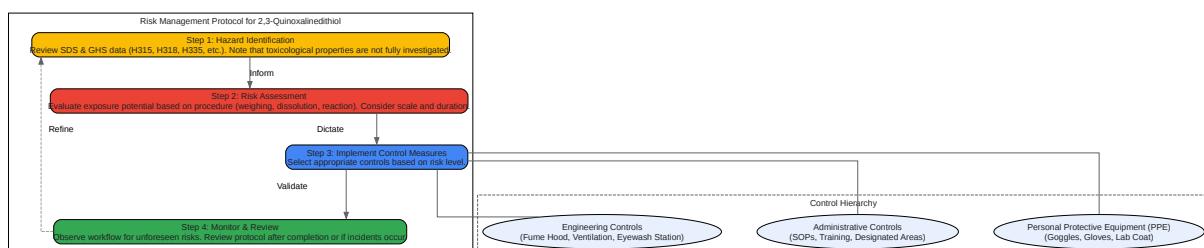
Hazard Class	Hazard Statement	GHS Code
Acute Toxicity, Oral (Warning)	Harmful if swallowed	H302
Acute Toxicity, Dermal (Warning)	Harmful in contact with skin	H312
Acute Toxicity, Inhalation (Warning)	Harmful if inhaled	H332
Skin Corrosion/Irritation (Warning)	Causes skin irritation	H315
Serious Eye Damage/Irritation (Danger)	Causes serious eye damage	H318
Respiratory Tract Irritation (Warning)	May cause respiratory irritation	H335
Skin Sensitization (Warning)	May cause an allergic skin reaction	H317

Source: PubChem, Aggregated GHS information from 3 reports by companies to the ECHA C&L Inventory.[\[1\]](#)

The "Danger" signal word associated with serious eye damage (H318) underscores the critical need for appropriate eye protection.[\[1\]](#) The potential for skin sensitization (H317) implies that repeated contact could lead to an allergic response, making consistent use of gloves essential.[\[1\]](#)

Section 3: Risk Assessment and Control Workflow

A systematic approach to safety is non-negotiable. The following workflow provides a logical sequence for researchers to assess risks and implement appropriate controls when working with **2,3-Quinoxalinedithiol**. This process ensures that safety is an integral part of the experimental design, not an afterthought.



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Caption: Risk assessment and control workflow for **2,3-Quinoxalinedithiol**.

Section 4: Exposure Control and Personal Protection

Controlling exposure is achieved through a combination of engineering controls and appropriate Personal Protective Equipment (PPE). The principle of causality dictates that engineering controls are superior as they isolate the hazard at the source, while PPE protects the individual user.

Engineering Controls:

- Ventilation: All handling of **2,3-Quinoxalinedithiol** powder should be performed in a certified chemical fume hood to minimize inhalation of dust particles.[5][6] Use adequate general laboratory ventilation to keep airborne concentrations low.[2]
- Safety Stations: Facilities must be equipped with an easily accessible eyewash station and a safety shower.[2]

Personal Protective Equipment (PPE): The selection of PPE must be based on the specific laboratory task being performed.

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Transferring Solid	Safety goggles with side shields or a face shield. [2][7]	Chemical-resistant gloves (e.g., nitrile).[5]	Fully buttoned laboratory coat. [7]	Use within a fume hood. If not possible, a NIOSH-approved respirator for particulates is required.[2][6]
Solution Preparation	Chemical splash goggles.[7]	Chemical-resistant gloves (e.g., nitrile).[5]	Laboratory coat.	Use within a fume hood.
Running Reactions	Chemical splash goggles.[7]	Chemical-resistant gloves. [5]	Laboratory coat.	Use within a fume hood.

Section 5: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is critical for preventing accidental exposure and maintaining chemical integrity.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all required engineering controls are operational and all PPE is correctly worn.

- Avoid Dust: Minimize dust generation and accumulation when handling the solid material.[2]
[5] Use weighing paper or a contained vessel for transfers.
- Avoid Contact: Prevent all contact with eyes, skin, and clothing.[2]
- Hygiene: Wash hands and face thoroughly after handling.[5] Do not eat, drink, or smoke in the laboratory.[8]
- Decontamination: Clean all spills immediately and decontaminate work surfaces after use.[2]
Remove and wash contaminated clothing before reuse.[2]

Storage Requirements:

- Store in a tightly closed container to prevent moisture contact.[2][5]
- Keep in a cool, dry, and well-ventilated area.[2][9]
- Store away from incompatible substances, particularly strong oxidizing agents.[2]
- Store locked up.[5][10]

Section 6: Emergency Procedures and First Aid

In the event of an exposure or spill, a rapid and informed response is crucial. Personnel should be familiar with these procedures before beginning work.

First-Aid Measures:

- Inhalation: Remove the individual from the exposure area to fresh air immediately.[2] If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration.[2][11] Seek immediate medical attention.[2]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2][11] Seek medical attention.[2]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[2] Remove

contact lenses if present and easy to do.[5] Seek immediate medical attention, preferably from an ophthalmologist.[5]

- Ingestion: Do NOT induce vomiting.[2] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2]

Accidental Release Measures (Spills):

- Evacuate: Evacuate non-essential personnel from the immediate area.[5]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing full PPE, prevent the spill from entering drains or waterways.[5][8]
- Clean-up: For a dry spill, carefully vacuum or sweep up the material and place it into a suitable, labeled container for disposal.[2] Avoid any actions that generate dust.[5]
- Decontaminate: Clean the affected area thoroughly once the material has been removed.

Section 7: Fire and Explosion Hazards

While not classified as a flammable solid, **2,3-Quinoxalinedithiol** can burn and generate hazardous gases upon thermal decomposition.

- Suitable Extinguishing Media: Use agents appropriate for the surrounding fire. Water spray, dry chemical, carbon dioxide, or alcohol-resistant foam are all suitable.[2][10]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated, including nitrogen oxides (NO_x), carbon monoxide (CO), and sulfur oxides (SO_x).[2]
- Firefighter Protection: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes and inhalation of toxic fumes. [2][5][12]

Section 8: Stability and Reactivity Profile

Understanding the chemical's stability is key to preventing hazardous reactions.

- Chemical Stability: The compound is stable under normal laboratory temperatures and pressures.[2]
- Conditions to Avoid: Excess heat, dust generation, and exposure to incompatible materials. [2]
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: Thermal decomposition can produce toxic fumes and gases, including nitrogen oxides, carbon monoxide, carbon dioxide, and sulfur oxides.[2]
- Hazardous Polymerization: Has not been reported to occur.[2]

Section 9: Toxicological Profile

A significant aspect of this compound's safety profile is the lack of comprehensive toxicological data.[2] This data gap necessitates a higher degree of caution.

- Acute Effects: Known to cause irritation to the skin, eyes, and respiratory tract.[2][5] It is classified as harmful if swallowed, inhaled, or in contact with skin.[1]
- Chronic Effects: No information was found regarding the long-term effects of exposure.[2]
- Carcinogenicity: It is not listed as a carcinogen by the ACGIH, IARC, NTP, or under California's Proposition 65.[2]
- Other Data: No information is available regarding teratogenicity, mutagenicity, or reproductive effects.[2]

The absence of chronic toxicity data reinforces the importance of minimizing all routes of exposure through the consistent use of engineering controls and PPE.

Section 10: Disposal Considerations

Proper disposal is a critical final step in the chemical lifecycle to protect personnel and the environment.

- Classification: Waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations for complete and accurate classification.[\[2\]](#)
- Procedure: Dispose of contents and container to an approved waste disposal plant.[\[5\]](#)[\[10\]](#)
Do not mix with other waste.[\[5\]](#) Leave the chemical in its original container where possible. Handle uncleaned containers as you would the product itself.[\[5\]](#) Do not allow the product to enter drains.[\[5\]](#)

Conclusion

2,3-Quinoxalinedithiol is a compound with significant utility that demands a respectful and cautious approach to its handling. The primary hazards are irritation and potential serious damage to the eyes, with additional risks of skin, respiratory, and digestive tract irritation. The incomplete toxicological profile is a critical consideration that mandates the stringent application of the hierarchy of controls: prioritize engineering controls like fume hoods, follow standardized administrative protocols, and consistently wear appropriate personal protective equipment. By integrating this in-depth safety knowledge into every stage of the experimental workflow, researchers can mitigate risks and ensure a safe and productive laboratory environment.

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